

# An In-depth Technical Guide to the Physical Properties of beta-Naphthyl Myristate

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## Compound of Interest

Compound Name: 2-Naphthyl myristate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of beta-Naphthyl myristate (also known as **2-Naphthyl myristate**). The information is curated for professionals in research and development who require precise data for experimental design, formulation, and analysis. This document includes quantitative physical data, standardized experimental protocols, and a visualization of its application in biochemical assays.

## Core Physical and Chemical Properties

Beta-Naphthyl myristate is the ester formed from the condensation of myristic acid and 2-naphthol.<sup>[1]</sup> Its identity and key physical properties are summarized below.

Property	Value	Source
IUPAC Name	naphthalen-2-yl tetradecanoate	<a href="#">[1]</a>
Synonyms	2-Naphthyl myristate, $\beta$ - Naphthyl myristate	<a href="#">[1]</a>
CAS Number	7262-80-8	<a href="#">[1]</a>
Molecular Formula	$C_{24}H_{34}O_2$	<a href="#">[1]</a>
Molecular Weight	354.5 g/mol	
Appearance	White to light yellow crystalline powder	
Melting Point	65.0 - 68.0 °C	
Solubility	Soluble in chloroform. Insoluble in water.	

## Experimental Protocols

The following sections detail standardized laboratory methodologies for determining the key physical properties of beta-Naphthyl myristate.

### Melting Point Determination

**Objective:** To determine the temperature range over which the solid beta-Naphthyl myristate transitions into a liquid.

**Methodology:** Capillary Melting Point Apparatus

- Sample Preparation:** A small amount of dry beta-Naphthyl myristate crystalline powder is finely crushed. The powder is then packed into a capillary tube (sealed at one end) to a height of 2-3 mm.
- Apparatus Setup:** The packed capillary tube is placed into the heating block of a digital melting point apparatus.

- Heating and Observation:
  - The sample is heated at a rapid rate initially (e.g., 10-15 °C per minute) to approach the expected melting point.
  - Approximately 15-20 °C below the anticipated melting point (around 45 °C), the heating rate is reduced to a slow and steady 1-2 °C per minute to ensure thermal equilibrium.
- Data Recording:
  - The temperature at which the first drop of liquid appears is recorded as the onset of melting.
  - The temperature at which the entire solid sample has completely liquefied is recorded as the final melting point.
  - The melting point is reported as a range from the onset to the final temperature.

## Solubility Assessment

Objective: To qualitatively and quantitatively determine the solubility of beta-Naphthyl myristate in various solvents.

Methodology: Visual Saturated Solution Method

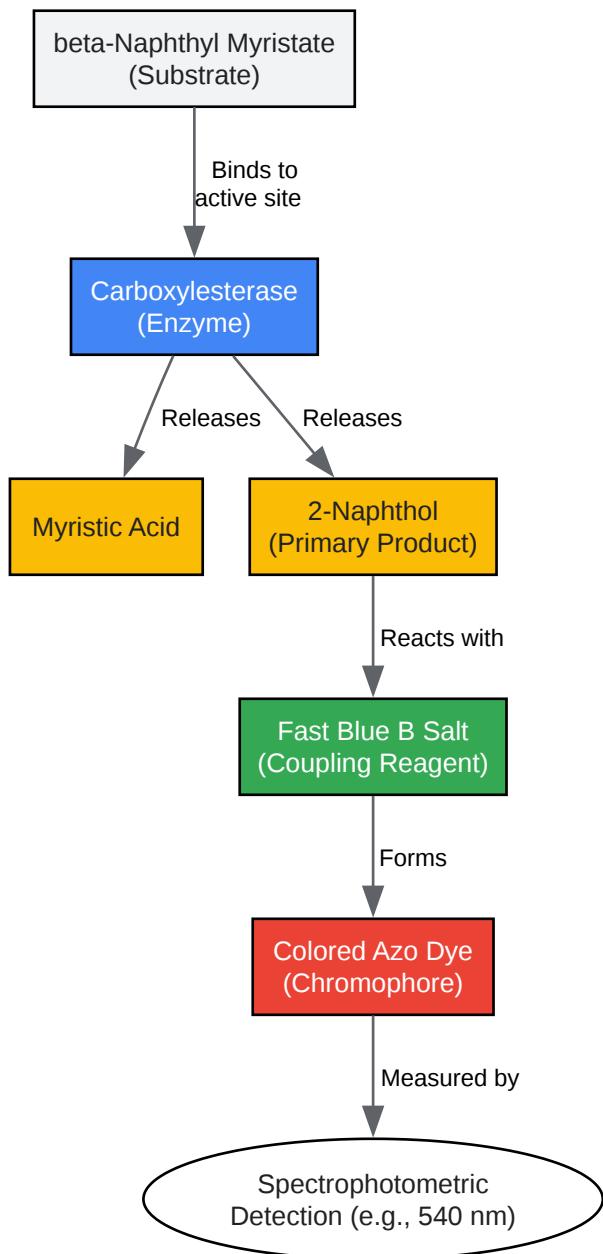
- Solvent Selection: A panel of solvents is selected, including water, ethanol, and chloroform.
- Qualitative Assessment:
  - To a test tube containing 1 mL of the selected solvent, a small, precisely weighed amount (e.g., 10 mg) of beta-Naphthyl myristate is added.
  - The mixture is vortexed or agitated for a set period (e.g., 60 seconds) at a controlled temperature (e.g., 25 °C).
  - The solution is visually inspected for the presence of undissolved solid. If the solid dissolves completely, the compound is considered "soluble" under these conditions. If it remains undissolved, it is deemed "insoluble" or "sparingly soluble."

- Quantitative Assessment (for soluble compounds):
  - A known volume (e.g., 5 mL) of the solvent is placed in a vial at a constant temperature.
  - Small, pre-weighed increments of beta-Naphthyl myristate are added to the solvent.
  - After each addition, the mixture is stirred until the solute is fully dissolved before the next increment is added.
  - The process is continued until a saturated solution is achieved (i.e., a slight excess of solid solute remains undissolved after prolonged agitation).
  - The total mass of the dissolved solute is used to calculate the solubility in units such as mg/mL or mol/L.

## Application in Enzyme Assays

Beta-Naphthyl myristate serves as a valuable chromogenic substrate for detecting and quantifying the activity of carboxylesterases. The enzymatic hydrolysis of the ester bond releases 2-naphthol, which can then react with a diazonium salt (like Fast Blue B) to produce a colored azo dye. The intensity of the color is proportional to the amount of 2-naphthol released and thus to the enzyme's activity.

## Carboxylesterase Activity Assay Workflow



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## References

- 1. 2-Naphthyl myristate | C24H34O2 | CID 81684 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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